

# Physical properties of 1,2,4-Tribromobutane (boiling point, density)

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## Compound of Interest

Compound Name: 1,2,4-Tribromobutane

Cat. No.: B1582172

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## An In-depth Technical Guide on the Physical Properties of 1,2,4-Tribromobutane

This technical guide provides a focused overview of the key physical properties of **1,2,4-tribromobutane**, specifically its boiling point and density. The information is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

## Core Physical Properties

**1,2,4-Tribromobutane** is a halogenated organic compound with the chemical formula  $C_4H_7Br_3$ .<sup>[1][2]</sup> As a brominated alkane, its physical characteristics are significantly influenced by the presence of three heavy bromine atoms.<sup>[2]</sup> It exists as a colorless liquid with a strong, pungent odor.<sup>[1]</sup> The high molecular weight and the polarity of the carbon-bromine bonds contribute to its relatively high boiling point and density compared to its non-halogenated counterpart, butane.<sup>[2]</sup>

## Data Presentation

The quantitative physical properties of **1,2,4-tribromobutane** are summarized in the table below. It is important to note that these values are estimates.

Physical Property	Value
Boiling Point	218.12°C[3]
Density	2.2505 g/cm <sup>3</sup> [3]
Molecular Formula	C <sub>4</sub> H <sub>7</sub> Br <sub>3</sub> [3]
Molar Mass	294.81 g/mol

## Experimental Protocols

While specific experimental protocols for the determination of the boiling point and density of **1,2,4-tribromobutane** are not extensively detailed in publicly available literature, standard methodologies for liquid compounds are applicable.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For a compound like **1,2,4-tribromobutane**, a distillation-based method is typically employed.

General Protocol:

- **Apparatus Setup:** A distillation apparatus is assembled, consisting of a round-bottom flask, a heating mantle, a condenser, a thermometer, and a collection flask.
- **Sample Preparation:** A sample of **1,2,4-tribromobutane** is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.
- **Heating:** The sample is gradually heated. As the liquid boils, the vapor rises and comes into contact with the thermometer bulb before entering the condenser.
- **Temperature Measurement:** The temperature is recorded when it stabilizes, indicating that the vapor and liquid are in equilibrium. This constant temperature is the observed boiling point.[4]
- **Condensation and Collection:** The vapor then passes into the condenser, where it cools and liquefies, and the pure liquid is collected in the receiving flask.[4]

- **Pressure Correction:** The observed boiling point may need to be corrected based on the atmospheric pressure at the location of the experiment, as boiling point is pressure-dependent.<sup>[4]</sup>

## Determination of Density

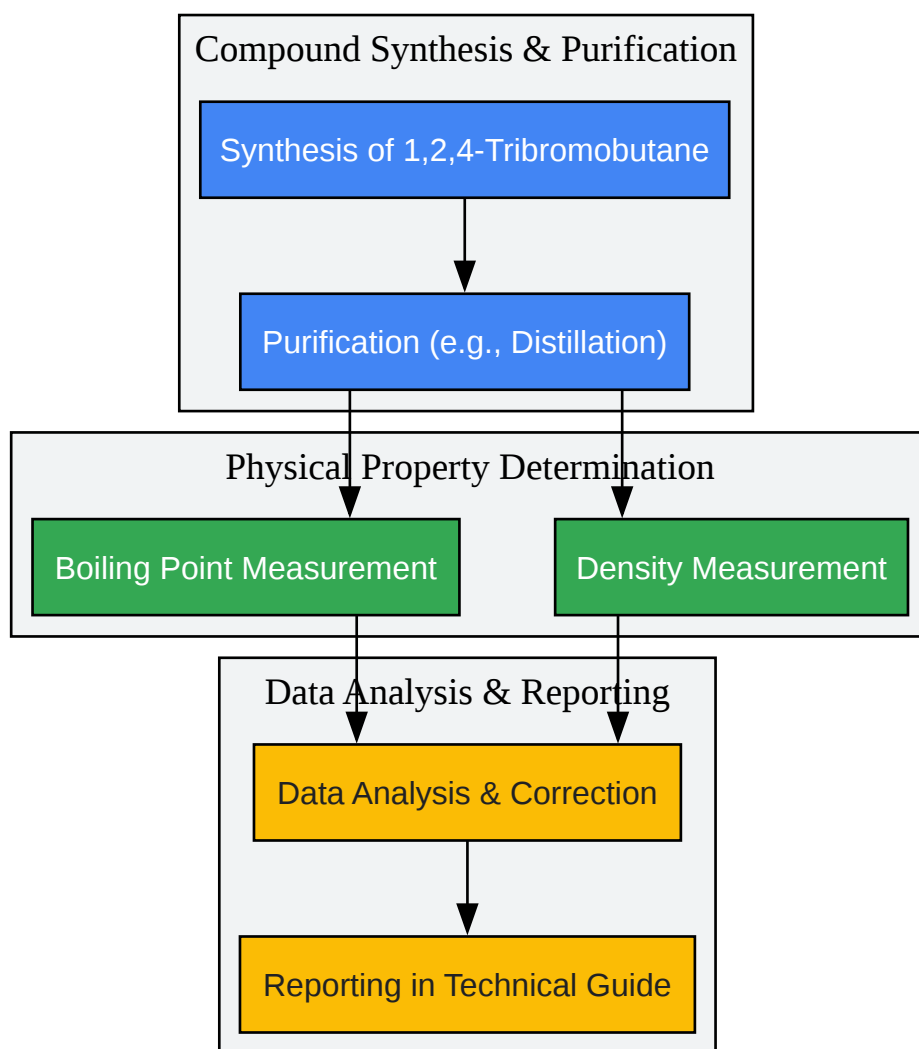
The density of a liquid can be determined using a pycnometer or a hydrometer.

General Protocol using a Pycnometer:

- **Mass of Empty Pycnometer:** The mass of a clean, dry pycnometer is accurately measured.
- **Mass of Pycnometer with Water:** The pycnometer is filled with distilled water of a known temperature, and its mass is measured. The mass of the water is then calculated.
- **Volume Calculation:** The volume of the pycnometer is determined using the known density of water at that specific temperature.
- **Mass of Pycnometer with Sample:** The pycnometer is emptied, dried, and then filled with **1,2,4-tribromobutane**. Its mass is measured, and the mass of the liquid is calculated.
- **Density Calculation:** The density of **1,2,4-tribromobutane** is calculated by dividing the mass of the liquid by the volume of the pycnometer.

## Logical Workflow Visualization

The following diagram illustrates a generalized workflow for the characterization of a chemical compound's physical properties.



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Caption: Workflow for Physical Property Characterization.

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## References

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